

(R)-Selisistat solubility and stock solution preparation

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Compound of Interest

Compound Name: (R)-Selisistat

Cat. No.: B1680946

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Application Notes and Protocols for (R)-Selisistat

Introduction

(R)-Selisistat, also known as (R)-EX-527, is the R-enantiomer of Selisistat.[1][2] Selisistat is a potent and selective inhibitor of Sirtuin 1 (SIRT1), a NAD⁺-dependent deacetylase.[3][4][5][6][7] SIRT1 is implicated in various cellular processes, including stress resistance, metabolism, and aging, by deacetylating numerous protein substrates.[8] **(R)-Selisistat** is reported to have significantly less inhibitory activity on SIRT1 compared to its (S)-enantiomer.[2] These application notes provide detailed protocols for the solubilization and preparation of stock solutions of **(R)-Selisistat** for research purposes.

Physicochemical Properties

- Molecular Formula: C₁₃H₁₃ClN₂O[1][4]
- Molecular Weight: 248.71 g/mol [1][4]
- Appearance: Light yellow to yellow solid[9]
- CAS Number: 848193-69-1[1][9]

Solubility Data

(R)-Selisistat exhibits high solubility in dimethyl sulfoxide (DMSO) and limited solubility in ethanol. It is poorly soluble in aqueous solutions. For in vivo studies, co-solvent formulations are typically required.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 100 mg/mL[9][10]	402.07 mM[2][9]	Sonication or gentle heating may be required to facilitate dissolution.[2] It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.[9][10]
Ethanol	10 mg/mL[4]	40.21 mM[4]	Ultrasonic treatment is necessary for dissolution.[4]

Note: The provided solubility data is based on information from various suppliers and may vary slightly between batches.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **(R)-Selisistat** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(R)-Selisistat** in DMSO, a common concentration for in vitro assays.

Materials:

- **(R)-Selisistat** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator water bath or heating block

Procedure:

- **Aseptic Technique:** Perform all steps in a clean environment, such as a laminar flow hood, to prevent contamination, especially if the stock solution will be used for cell culture experiments.
- **Weighing the Compound:** Accurately weigh the desired amount of **(R)-Selisistat** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.487 mg of **(R)-Selisistat** (Molecular Weight = 248.71 g/mol).
- **Solvent Addition:** Add the calculated amount of anhydrous DMSO to the vial containing the **(R)-Selisistat** powder. To prepare 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Dissolution:**
 - Securely cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the vial in a water bath for 5-10 minutes or gently warm the solution to 37°C.[2] Mix intermittently until the solution is clear.
- **Aliquoting and Storage:**
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[9][10]
 - Store the aliquots at -20°C or -80°C for long-term storage.[9][10] Stock solutions are stable for up to 1 year at -80°C and for shorter periods at -20°C.[2][9][10]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution to prepare working concentrations for treating cells in culture.

Materials:

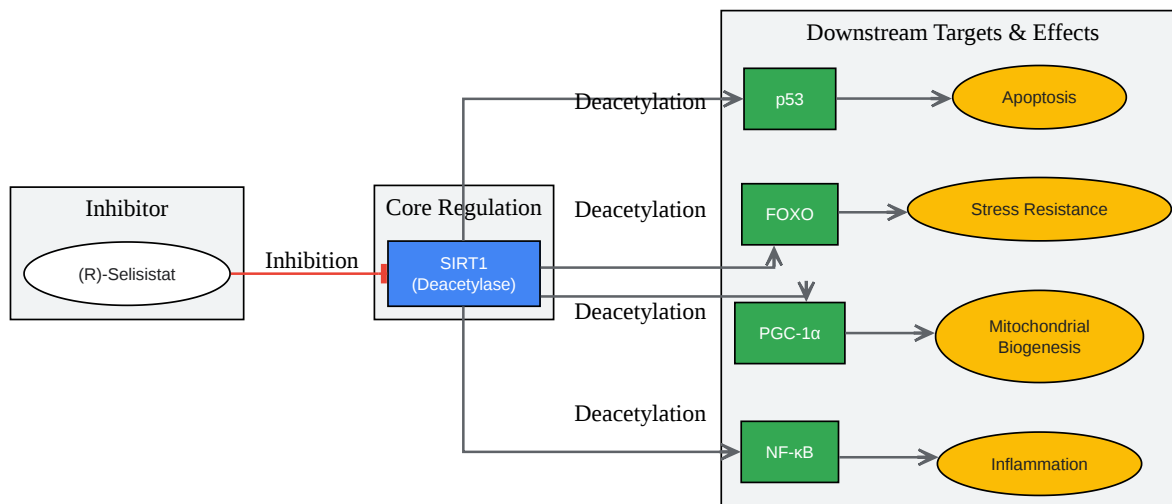
- 10 mM **(R)-Selisistat** stock solution in DMSO
- Appropriate cell culture medium
- Sterile tubes and pipettes

Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **(R)-Selisistat** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentrations.
 - Important: Ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5% (v/v). Prepare a vehicle control with the same final concentration of DMSO.
- Application to Cells: Add the prepared working solutions to your cell cultures and proceed with the experiment. It is recommended to prepare working solutions fresh for each experiment.

Signaling Pathway

(R)-Selisistat is the less active enantiomer of Selisistat, a known inhibitor of SIRT1. SIRT1 deacetylates a variety of protein targets, thereby modulating numerous cellular pathways. The diagram below illustrates the central role of SIRT1 in cellular processes and the downstream effects of its inhibition.

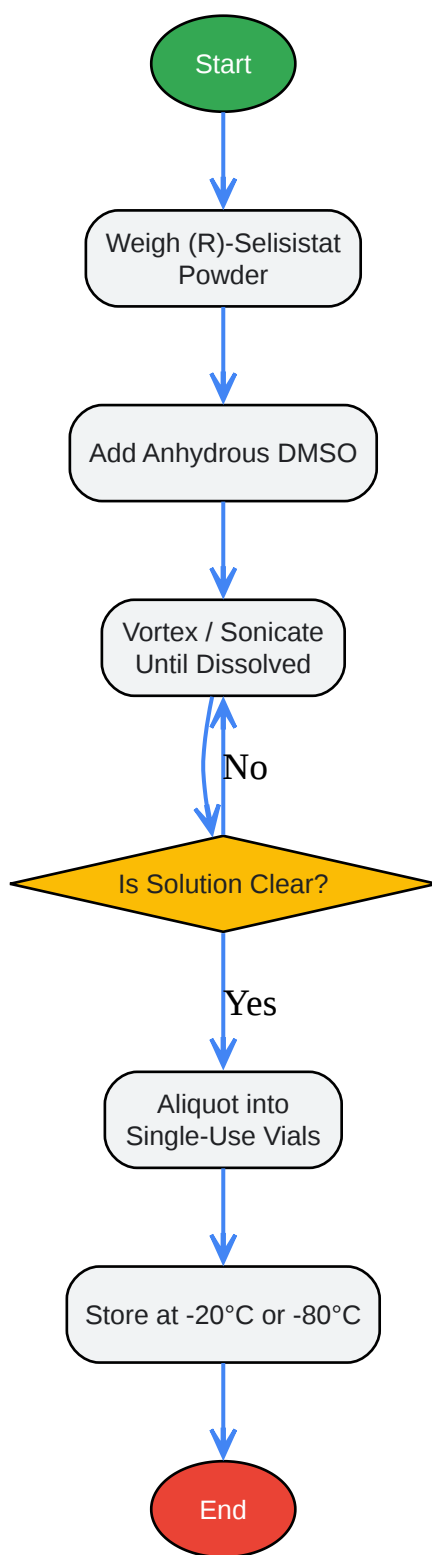


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Caption: SIRT1 signaling pathway and points of inhibition.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical workflow for preparing a stock solution of **(R)-Selisistat**.



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Caption: Workflow for **(R)-Selisistat** stock solution preparation.

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